

Fire and explosion hazards of Dysprosium(III) nitrate pentahydrate as an oxidizer

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Compound of Interest

Compound Name: *Dysprosium(III) nitrate pentahydrate*

Cat. No.: *B1148376*

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Technical Support Center: Dysprosium(III) Nitrate Pentahydrate

This technical support guide provides essential information on the fire and explosion hazards of **Dysprosium(III) nitrate pentahydrate** for researchers, scientists, and drug development professionals. Please consult the Safety Data Sheet (SDS) for this chemical for comprehensive safety information.

Frequently Asked Questions (FAQs)

Q1: What are the primary fire and explosion hazards associated with **Dysprosium(III) nitrate pentahydrate**?

A1: **Dysprosium(III) nitrate pentahydrate** is a strong oxidizer and may intensify fire.[\[1\]](#)[\[2\]](#)[\[3\]](#) It can cause fire when in contact with combustible materials such as wood, paper, oil, and clothing.[\[1\]](#)[\[2\]](#)[\[4\]](#) In the event of a major fire and large quantities, there is a risk of explosion, necessitating fighting the fire remotely and evacuating the area.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Q2: What are the hazardous decomposition products of **Dysprosium(III) nitrate pentahydrate**?

A2: When heated to decomposition, **Dysprosium(III) nitrate pentahydrate** emits toxic fumes, including nitrogen oxides (NO_x) and Dysprosium oxide.[1][3][4]

Q3: What materials are incompatible with **Dysprosium(III) nitrate pentahydrate**?

A3: **Dysprosium(III) nitrate pentahydrate** should not be stored or mixed with strong bases, strong reducing agents, and combustible materials.[1][2][4]

Q4: Is **Dysprosium(III) nitrate pentahydrate** itself flammable?

A4: No, **Dysprosium(III) nitrate pentahydrate** is not flammable. However, as a powerful oxidizer, it can accelerate the burning of other materials.[5]

Data Presentation

Table 1: Physical and Chemical Properties of **Dysprosium(III) Nitrate Pentahydrate**

Property	Value
Chemical Formula	Dy(NO ₃) ₃ ·5H ₂ O
Appearance	White to yellow solid
Molar Mass	456.61 g/mol (pentahydrate)
Melting Point	88.6 °C (hexahydrate)[5]
Boiling Point	Decomposes[5]
Solubility	Soluble in water[5]
Oxidizing Properties	Oxidizer[3][4]

Table 2: Hazard Classifications for **Dysprosium(III) Nitrate Pentahydrate**

Hazard Classification	GHS Code	Hazard Statement
Oxidizing Solids	Ox. Sol. 2	H272 - May intensify fire; oxidizer[1][3]
Skin Irritation	Skin Irrit. 2	H315 - Causes skin irritation[1][3]
Eye Irritation	Eye Irrit. 2	H319 - Causes serious eye irritation[3]
Specific target organ toxicity — single exposure	STOT SE 3	H335 - May cause respiratory irritation[1][3]

Troubleshooting Guides

Q: What should I do in case of a small spill of **Dysprosium(III) nitrate pentahydrate**?

A: For a small dry spill, you should wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6] With a clean shovel, carefully place the material into a clean, dry, and loosely covered container for disposal.[7] Avoid creating dust. For a small liquid spill, use a non-combustible absorbent material like vermiculite or sand to soak up the product and place it into a container for later disposal.[7]

Q: What actions should be taken in the event of a fire involving **Dysprosium(III) nitrate pentahydrate**?

A: In case of a fire, use a water spray, carbon dioxide (CO₂), or powder extinguisher.[1][4] For a major fire involving large quantities, evacuate the area and fight the fire remotely due to the risk of explosion.[1][2][4] Keep combustible materials away from the spilled substance.[7]

Q: What are the signs of decomposition of **Dysprosium(III) nitrate pentahydrate**?

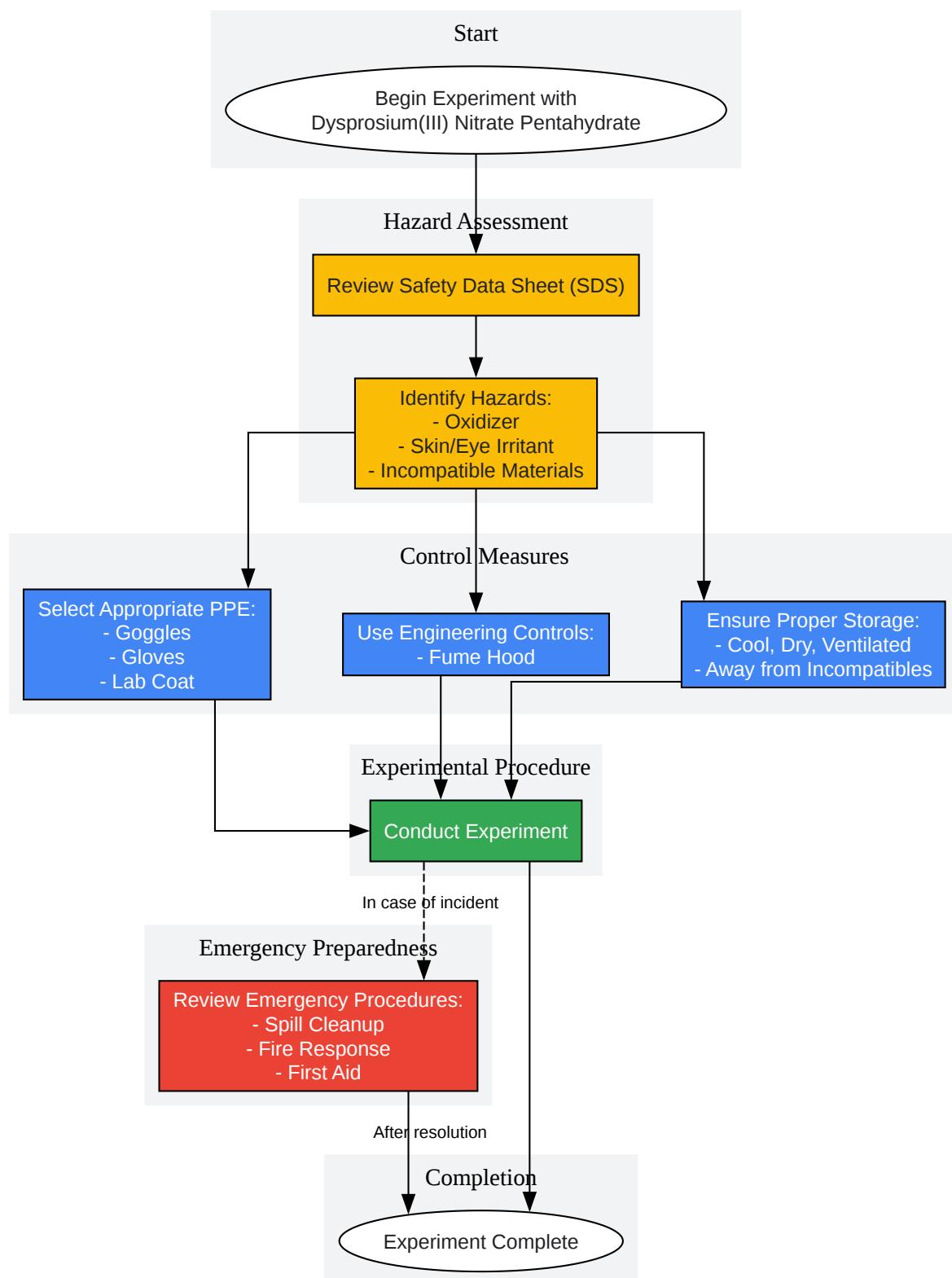
A: While specific visual cues for decomposition are not well-documented, any unexpected color change, release of brownish-red nitrogen dioxide gas, or crackling sounds upon heating could indicate decomposition. If you suspect decomposition, cease heating immediately, ensure adequate ventilation, and handle the material with extreme caution, wearing appropriate PPE.

Experimental Protocols

Standard Operating Procedure for Safe Handling of **Dysprosium(III) Nitrate Pentahydrate**

- Risk Assessment: Before starting any experiment, conduct a thorough risk assessment. Identify potential hazards, including the oxidizing nature of the material and its incompatibility with other substances.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.[1][4]
- Ventilation: Handle **Dysprosium(III) nitrate pentahydrate** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or decomposition products.[6]
- Storage: Store the compound in a cool, dry, and well-ventilated area away from incompatible materials such as combustible materials, strong reducing agents, and strong bases.[1][2][4] Keep the container tightly closed.[6]
- Handling: Avoid contact with skin and eyes.[6] Prevent the formation of dust.[6] Do not mix with combustible materials.[2]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Mandatory Visualization

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Caption: Risk assessment workflow for handling **Dysprosium(III) nitrate pentahydrate**.

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